

Technical Guide: Exatecan Intermediate 11

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Compound of Interest

Compound Name: Exatecan intermediate 11

Cat. No.: B15136219

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Exatecan intermediate 11**, a key precursor in the synthesis of the potent topoisomerase I inhibitor, Exatecan. This document outlines its chemical properties, synthesis, and role in the broader context of Exatecan's mechanism of action.

Core Data Presentation

Property	Value	Reference
Chemical Name	N-(5-fluoro-4-methyl-8-(hydroxyimino)-1-oxo-1,2,3,4-tetrahydronaphthalen-6-yl)acetamide	
CAS Number	Not Publicly Available	
Molecular Formula	C ₁₃ H ₁₃ FN ₂ O ₃	[1]
Molecular Weight	264.25 g/mol	[1]
SMILES	<chem>CC1=C2C(C(/C(CC2)=N\O)=O)=C(NC(C)=O)C=C1F</chem>	[1]
Physical Appearance	Yellow solid	[2]

Experimental Protocols

Synthesis of Exatecan Intermediate 11

A detailed experimental protocol for the synthesis of a structurally related intermediate 11 is described in the context of developing Exatecan-based immunoconjugates. The synthesis involves a convergent and modular route.

Key Reaction Steps (based on analogous synthesis):

- **Coupling Reaction:** Intermediates 6 (Ala-Ala-PABC-exatecan TFA salt) and 9 (Fmoc-Lys-(PEG₁₂)-Cap-OH) are coupled.
- **Fmoc Group Removal:** The resulting product undergoes the removal of the Fmoc protecting group to yield precursor 11.
- **Purification:** The final intermediate is purified by semipreparative HPLC.[2]

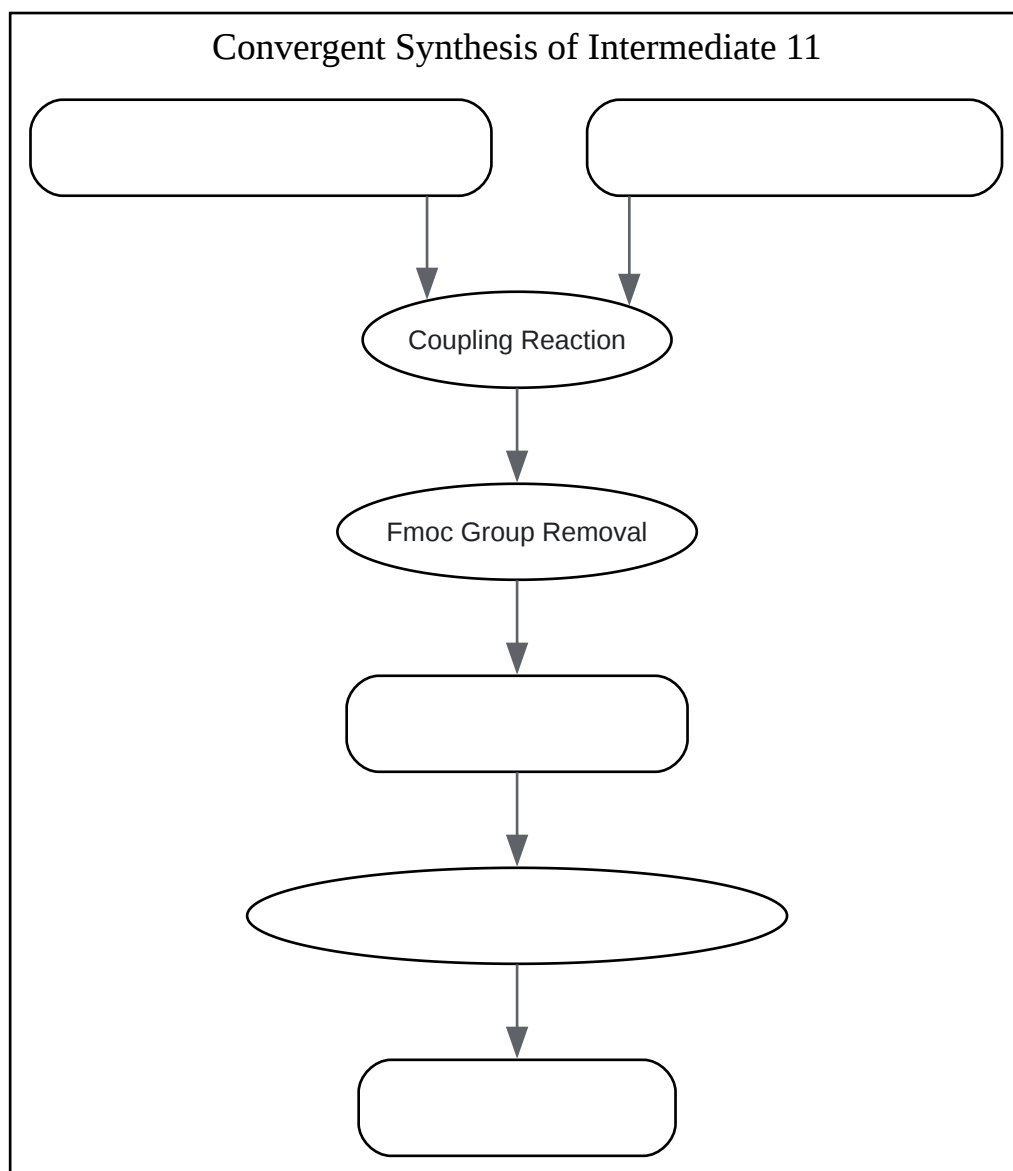
Quantitative Data from Analogous Synthesis:

Parameter	Value	Reference
Yield	78%	[2]

¹H NMR Data (400 MHz, DMSO-d₆) of a related Intermediate 11: δ 9.93 (s, 1H), 8.34 (t, J = 5.6 Hz, 1H), 8.11–7.96 (m, 6H), 7.82–7.76 (m, 2H), 7.61 (d, J = 8.4 Hz, 2H).[2]

Mandatory Visualizations

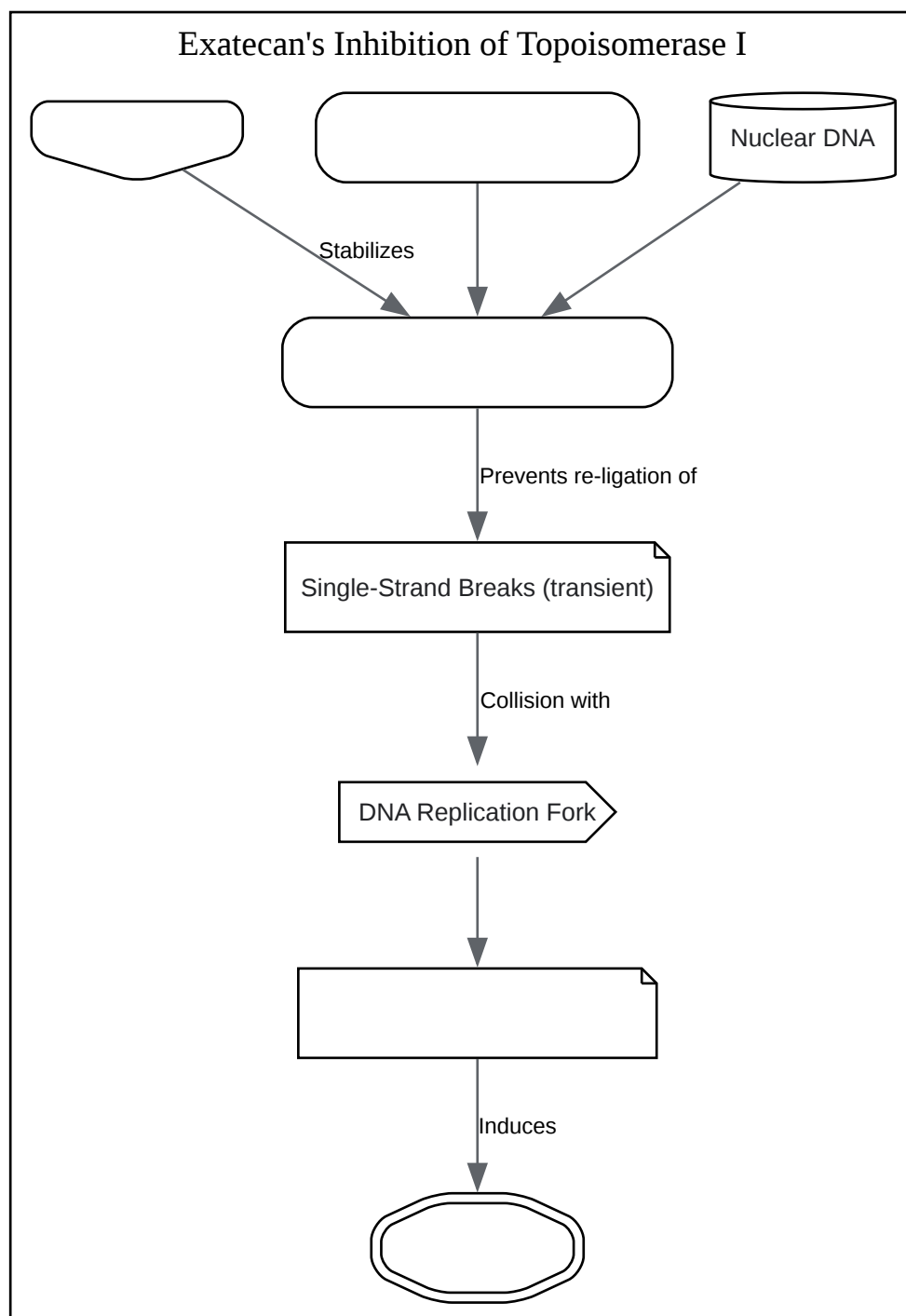
Experimental Workflow: Synthesis of an Exatecan Drug-Linker Intermediate



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Caption: Synthetic workflow for an Exatecan drug-linker intermediate.

Signaling Pathway: Mechanism of Action of Exatecan



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Caption: Exatecan's mechanism of action via Topoisomerase I inhibition.

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References

- 1. m.youtube.com [m.youtube.com]
- 2. Takeda Enters Global Strategic Partnership with Innovent Biologics to Bolster Oncology Pipeline with Next-Generation Investigational Medicines for Treatment of Solid Tumors – Company Announcement - FT.com [markets.ft.com]
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